

4-Methyl-2-pentanol CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methyl-2-pentanol

Cat. No.: B046003

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An In-depth Technical Guide to 4-Methyl-2-pentanol

This technical guide provides essential information on **4-Methyl-2-pentanol**, tailored for researchers, scientists, and professionals in drug development. It covers the fundamental physicochemical properties, a common synthesis pathway, and relevant experimental protocols.

Physicochemical Properties

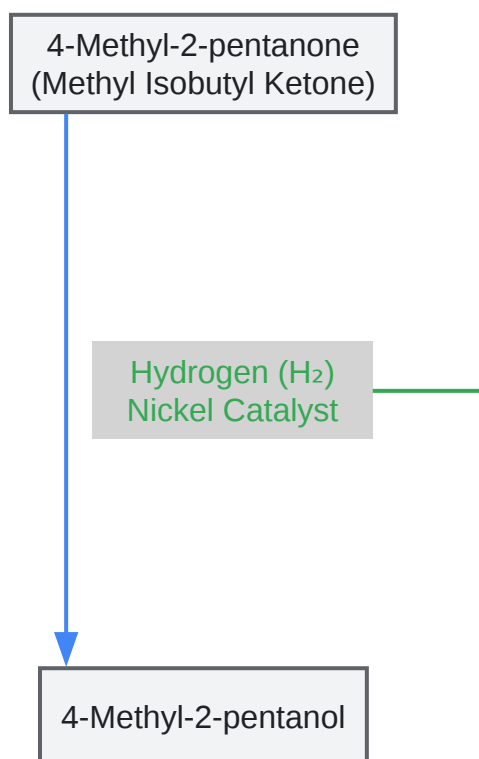
4-Methyl-2-pentanol, also known as Methyl Isobutyl Carbinol (MIBC), is a branched-chain saturated alcohol.[1] It is a colorless liquid with a mild odor.[2] This organic compound is utilized as a solvent for various substances including dyes, resins, and nitrocellulose.[3][4] Furthermore, it serves as an intermediate in organic synthesis and in the manufacturing of lubricant oil additives and brake fluids.[2][3]

The key identification and molecular data for **4-Methyl-2-pentanol** are summarized in the table below.

Parameter	Value	References
CAS Number	108-11-2	[1][3][5][6][7][8][9]
Molecular Formula	C ₆ H ₁₄ O	[2][6][7][8]
Molecular Weight	102.17 g/mol	[1][5][6][7]
Synonyms	Methyl isobutyl carbinol, Isobutyl methyl carbinol, MIBC	[1][2][6][7]

Synthesis of 4-Methyl-2-pentanol

A prevalent industrial method for the synthesis of **4-Methyl-2-pentanol** is through the catalytic hydrogenation of 4-methyl-2-pentanone (also known as methyl isobutyl ketone).[4] This reduction reaction is typically carried out in the presence of a nickel catalyst.[4]



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Caption: Catalytic hydrogenation of 4-Methyl-2-pentanone to **4-Methyl-2-pentanol**.

Experimental Protocols

A detailed method for the purification of **4-Methyl-2-pentanol** involves its conversion to a phthalate ester, followed by hydrolysis. The general steps are as follows:

- **Esterification:** The crude **4-Methyl-2-pentanol** is reacted with phthalic anhydride in the presence of dry pyridine. This reaction converts the alcohol into its corresponding phthalate ester.
- **Purification of the Ester:** The formed phthalate ester is purified to remove non-alcoholic impurities.
- **Hydrolysis:** The purified ester is then subjected to steam distillation in the presence of sodium hydroxide. This hydrolyzes the ester, regenerating the **4-Methyl-2-pentanol**.
- **Extraction and Distillation:** The distillate, containing the purified alcohol, is extracted using a suitable solvent like ether. The extract is then dried, and the final product is obtained through fractional distillation.

IR spectroscopy is a valuable technique for the functional group analysis of **4-Methyl-2-pentanol**.

- **Sample Preparation:** A thin liquid film of the **4-Methyl-2-pentanol** sample is prepared between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The prepared sample is placed in an IR spectrometer, and the spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}).
- **Spectral Interpretation:** The resulting IR spectrum is analyzed for characteristic absorption bands. For **4-Methyl-2-pentanol**, a prominent, broad absorption band is expected in the region of 3200-3600 cm^{-1} , which is characteristic of the O-H stretching vibration of the alcohol functional group.^[10] Additionally, C-H stretching vibrations from the alkyl groups will be observed around 2850-3000 cm^{-1} , and the C-O stretching vibration will appear in the 1000-1300 cm^{-1} region.

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